

Biological Activity & Mechanism of Action

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Compound Focus: **CB-7921220**

Cat. No.: S522854

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CB-7921220 functions by targeting the ATP-binding site of adenylate cyclase, the enzyme responsible for producing the key second messenger **cyclic AMP (cAMP)** from ATP [1] [2]. Its binding conformation is similar to that of ATP and classic "P-site" inhibitors [1].

In vitro studies using Sf9 insect cell membranes expressing different AC isoforms have characterized its inhibitory profile:

- **Isoform Selectivity:** **CB-7921220** demonstrates a degree of selectivity for **AC1**, but cannot distinguish between the highly similar AC1 and AC6 isoforms [1] [3] [4].
- **Efficacy:** At a concentration of 100 μM , **CB-7921220** reduces the activity of **AC1 and AC6** by **approximately 60%** when stimulated by forskolin. It has been reported to have **no significant effect** on the activity of AC2 and AC5 isoforms under these conditions [4].

Chemical & Physical Properties

For practical laboratory use, the following physical and chemical properties are relevant:

Parameter	Value / Description
Melting Point	225-226 °C [5] [4]
Density	1.329 g/cm ³ (Predicted) [3] [5] [4]
Solubility	Soluble in DMSO (e.g., 50-100 mg/mL) [1] [4] and DMF (30 mg/mL) [5].

Parameter	Value / Description
Storage	Store in a freezer, under -20°C, in an inert atmosphere and dark place [6] [5].

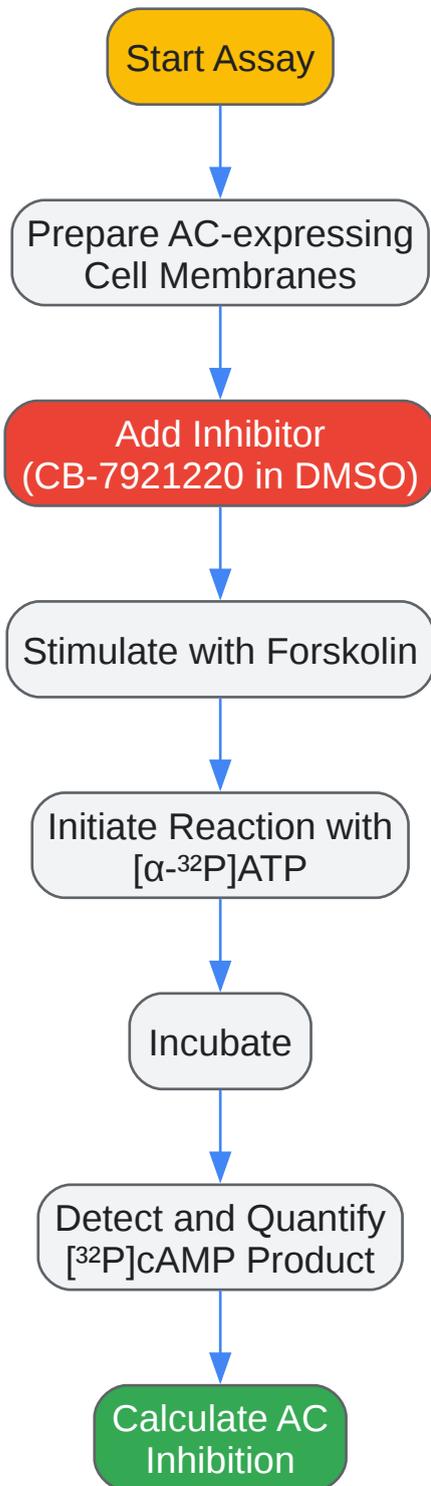
Experimental Protocols

While full experimental details are found in primary literature, the research that identified **CB-7921220** provides a framework for its use in adenylate cyclase inhibition assays [2].

Typical AC Inhibition Assay Workflow:

- **Membrane Preparation:** Use membranes from a cell system (like Sf9 cells) expressing the recombinant AC isoform of interest [2].
- **Reaction Setup:** The assay mixture includes an ATP-regenerating system, forskolin to stimulate AC activity, and magnesium ions. The test inhibitor (e.g., **CB-7921220**) is typically dissolved in DMSO and added to the reaction, with a final DMSO concentration of less than 5% [2].
- **Reaction & Detection:** The enzymatic reaction is initiated by adding the substrate, [α - ^{32}P]ATP. After incubation, the formed [^{32}P]cAMP is separated and quantified to determine AC activity levels in the presence and absence of the inhibitor [2].

This workflow can be visualized in the following diagram:



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*Experimental workflow for assessing AC inhibition by **CB-7921220**.*

Research Context

CB-7921220 was identified through a structure-based virtual screen of small drug-like molecules targeting the ATP-binding site of AC [2]. Research into compounds like **CB-7921220** is driven by the potential therapeutic benefits of selectively inhibiting specific AC isoforms, which play distinct roles in processes like heart function and pain signaling [2].

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References

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